

Physicochemical Properties of Cadmium Isooctanoate: An In-depth Technical Guide

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Compound of Interest

Compound Name: Cadmium isooctanoate

Cat. No.: B15174993

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Introduction

Cadmium isooctanoate, a cadmium salt of isooctanoic acid, is a compound of interest in various industrial applications. However, its potential impact on biological systems necessitates a thorough understanding of its physicochemical properties. This technical guide provides a comprehensive overview of the known characteristics of **cadmium isooctanoate**, outlines experimental protocols for determining its key properties, and visualizes the toxicological pathways associated with cadmium exposure.

Core Physicochemical Properties

A summary of the available quantitative data for **cadmium isooctanoate** is presented in Table 1. It is important to note that specific experimental data for several properties of **cadmium isooctanoate**, such as its physical state, melting point, and boiling point, are not readily available in the public domain. The data presented is based on available chemical databases and reports.

Table 1: Summary of Physicochemical Properties of **Cadmium Isooctanoate**

Property	Value	Source
Molecular Formula	C ₁₆ H ₃₀ CdO ₄	
Molecular Weight	398.818 g/mol	
CAS Number	30304-32-6	
Physical State	Information not available	
Solubility in Water	Expected to be low, similar to other long-chain metal carboxylates.	
Solubility in Organic Solvents	Expected to be soluble in non-polar organic solvents.	
Melting Point	Information not available	
Boiling Point	Information not available	

Experimental Protocols for Property Determination

Due to the limited availability of specific experimental data for **cadmium isooctanoate**, this section outlines general methodologies for determining key physicochemical properties applicable to metal carboxylates.

Determination of Physical State and Appearance

Methodology:

- Visual Inspection: A sample of **cadmium isooctanoate** is visually inspected at room temperature (approximately 20-25°C) and standard atmospheric pressure.
- Description: The physical form (e.g., crystalline solid, amorphous powder, waxy solid, liquid) and color are recorded.
- Microscopy: For solid samples, optical microscopy can be employed to observe the crystal morphology, if any.

Determination of Melting Point

Methodology (Capillary Method):

- **Sample Preparation:** A small amount of finely powdered, dry **cadmium isooctanoate** is packed into a capillary tube.
- **Apparatus:** A calibrated melting point apparatus is used.
- **Heating:** The capillary tube is placed in the heating block of the apparatus. The temperature is raised at a slow, controlled rate (e.g., 1-2°C per minute) near the expected melting point.
- **Observation:** The temperature at which the substance first begins to melt (onset) and the temperature at which the last solid particle disappears (completion) are recorded as the melting point range.

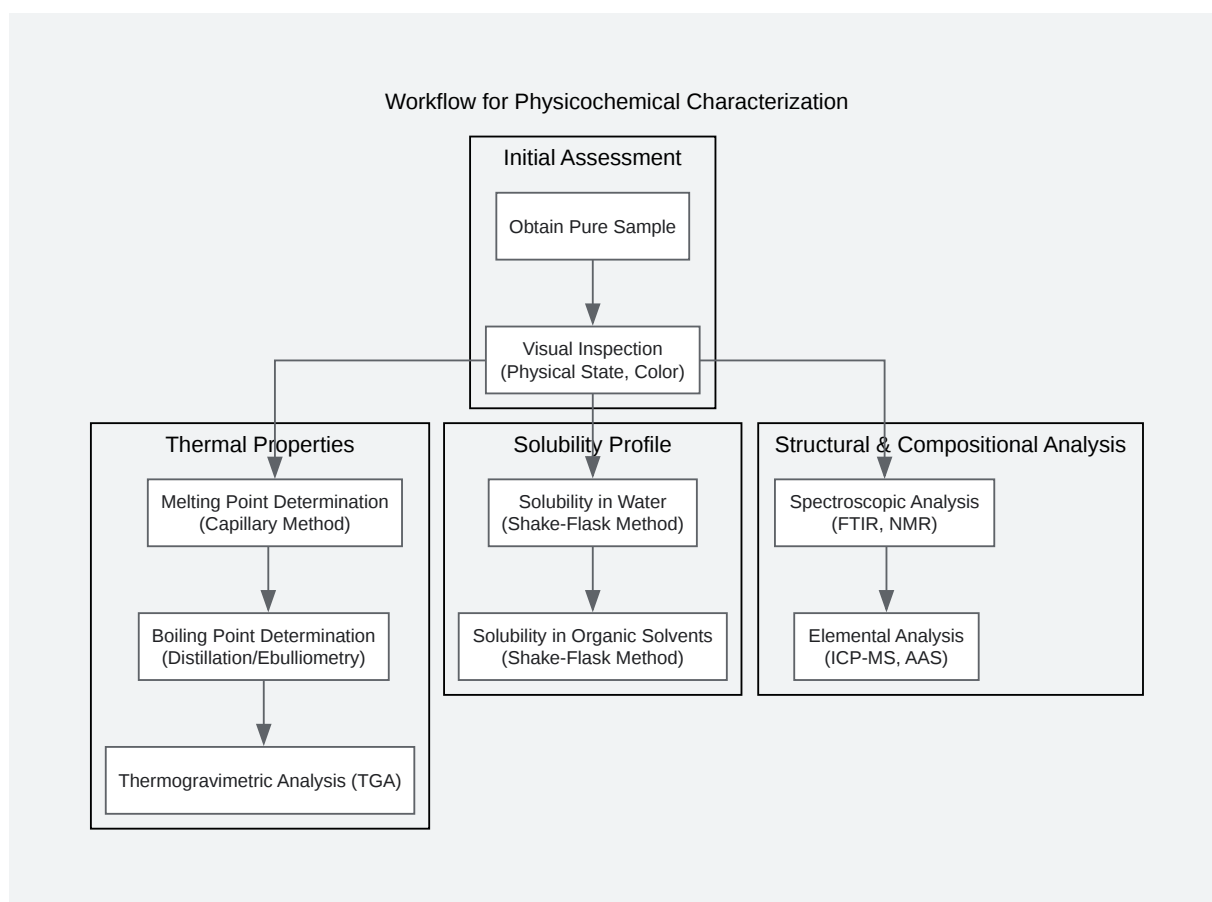
Determination of Solubility

Methodology (Shake-Flask Method):

- **Solvent Selection:** A range of solvents of varying polarities should be tested, including water, ethanol, methanol, acetone, toluene, and hexane.
- **Equilibration:** An excess amount of **cadmium isooctanoate** is added to a known volume of the solvent in a sealed flask. The flask is then agitated (e.g., using a shaker bath) at a constant temperature (e.g., 25°C) for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** The mixture is allowed to stand, or is centrifuged, to separate the undissolved solid from the saturated solution.
- **Quantification:** A known volume of the clear, saturated solution is carefully removed. The concentration of **cadmium isooctanoate** in the solution is determined using a suitable analytical technique, such as atomic absorption spectroscopy (AAS) or inductively coupled plasma-mass spectrometry (ICP-MS) to measure the cadmium concentration.
- **Calculation:** The solubility is expressed as mass of solute per volume or mass of solvent (e.g., g/L or g/100g).

Logical Workflow for Physicochemical Characterization

The following diagram illustrates a logical workflow for the comprehensive physicochemical characterization of a metal carboxylate like **cadmium isoctanoate**.



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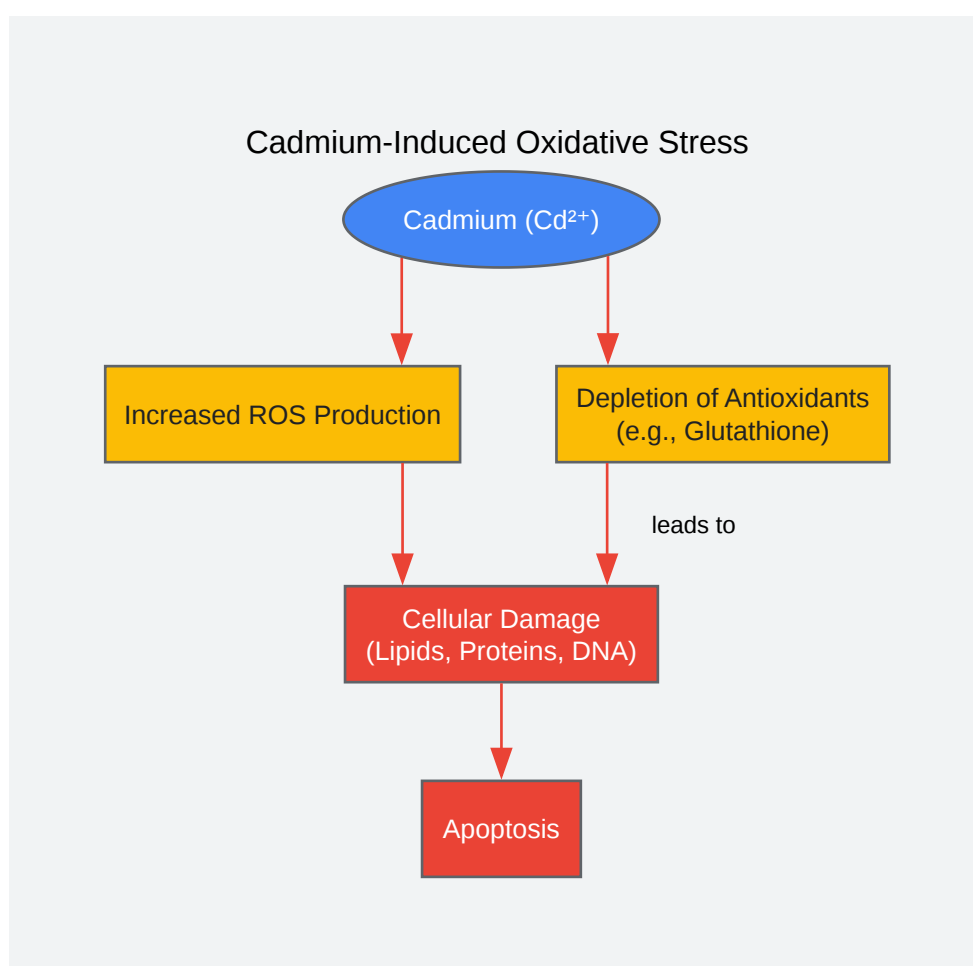
Caption: Logical workflow for the physicochemical characterization of **cadmium isoctanoate**.

Toxicological Signaling Pathways of Cadmium

While specific signaling pathways for **cadmium isooctanoate** have not been elucidated, the toxicity of cadmium compounds is generally attributed to the cadmium ion (Cd^{2+}). The following diagrams illustrate key signaling pathways known to be affected by cadmium exposure.

Cadmium-Induced Oxidative Stress

Cadmium is a potent inducer of oxidative stress by increasing the production of reactive oxygen species (ROS) and depleting cellular antioxidants.

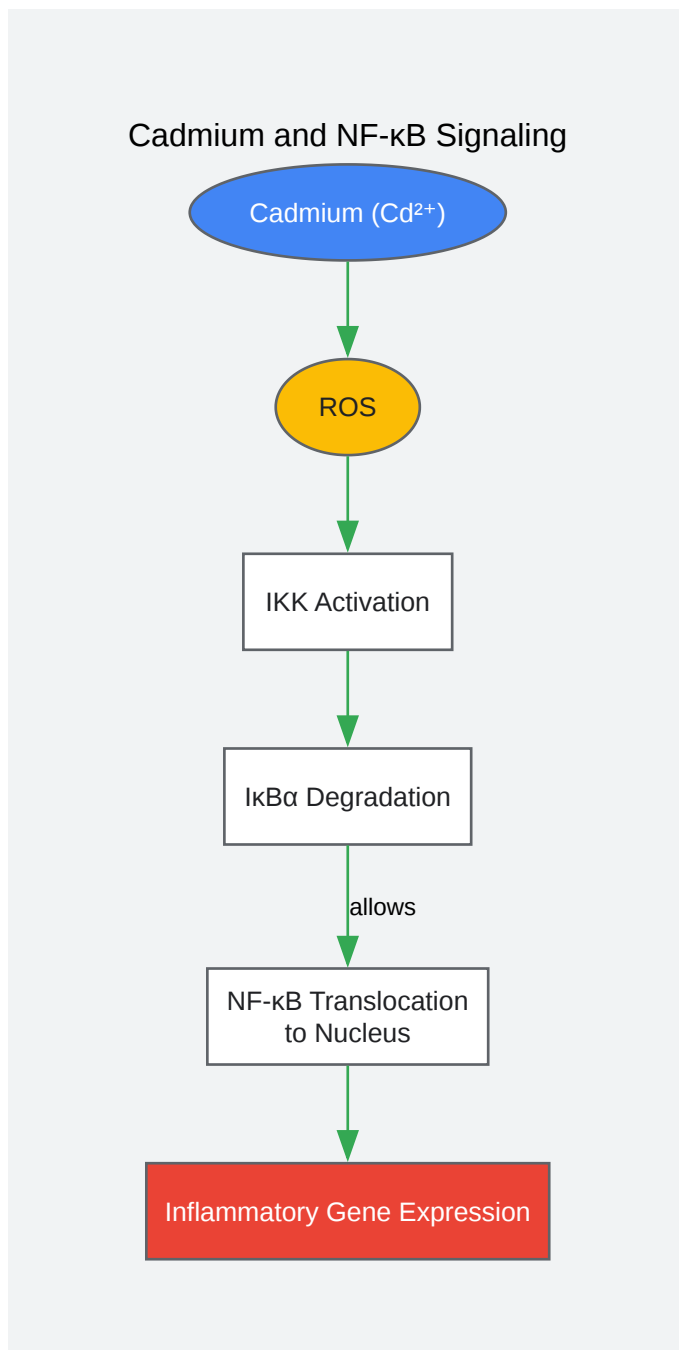


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Caption: Simplified pathway of cadmium-induced oxidative stress.

Cadmium and NF- κ B Signaling Pathway

Cadmium has been shown to activate the NF- κ B (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway, a key regulator of the inflammatory response.



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Caption: Cadmium's activation of the NF- κ B signaling pathway.

Conclusion

This technical guide provides a summary of the currently available physicochemical data for **cadmium isooctanoate**. It highlights the need for further experimental investigation to fully characterize this compound. The provided experimental protocols offer a framework for obtaining the missing data, which is crucial for a comprehensive risk assessment and for ensuring its safe handling and use in any application. The visualized toxicological pathways, based on the known effects of the cadmium ion, underscore the potential biological impact of this compound and the importance of understanding its properties for researchers, scientists, and drug development professionals.

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